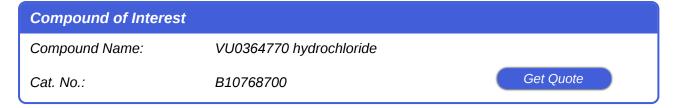


Investigating Glutamatergic Transmission with VU0364770 HCI: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

Introduction

VU0364770 HCl is a potent and selective positive allosteric modulator (PAM) of the metabotropic glutamate receptor 4 (mGlu4). As a member of the Group III mGlu receptors, mGlu4 is a Gi/o-coupled receptor primarily located on presynaptic terminals, where it plays a crucial role in modulating neurotransmitter release. The activation of mGlu4 receptors generally leads to the inhibition of adenylyl cyclase, a decrease in cAMP levels, and subsequent reduction in the release of glutamate and other neurotransmitters. This mechanism has positioned mGlu4 as a promising therapeutic target for neurological and psychiatric disorders characterized by excessive glutamatergic transmission, such as Parkinson's disease. This technical guide provides an in-depth overview of VU0364770 HCl, including its pharmacological properties, experimental protocols for its characterization, and the signaling pathways it modulates.

Quantitative Pharmacological Data

The following tables summarize the in vitro potency and selectivity of VU0364770 HCl.

Table 1: Potency of VU0364770 HCl at mGlu4 Receptors



| Receptor | Species | Assay Type | Parameter | Value |
|----------|---------|-------------------------|-----------|--------------|
| mGlu4 | Rat | Calcium Mobilization | EC50 | 290 nM[1][2] |
| mGlu4 | Human | Calcium Mobilization | EC50 | 1.1 μM[1][2] |

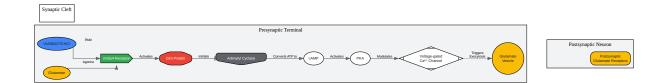
Table 2: Selectivity Profile of VU0364770 HCl

| Target | Species | Activity | Parameter | Value |
|--------|---------|------------|------------------|---------------|
| mGlu5 | Rat | Antagonist | IC50 | 17.9 μM[1][2] |
| mGlu6 | Rat | PAM | EC ₅₀ | 6.8 μM[1][2] |
| MAO-A | Human | Inhibitor | Ki | 8.5 μM[1][2] |
| МАО-В | Human | Inhibitor | Ki | 0.72 μM[1][2] |

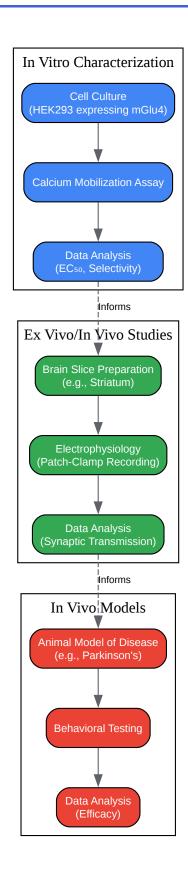
Signaling Pathways and Experimental Workflows

The following diagrams illustrate the key signaling pathway modulated by VU0364770 HCl and a typical experimental workflow for its characterization.









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